

4-Fluoro-3-nitrotoluene: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrotoluene

Cat. No.: B1295202

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

4-Fluoro-3-nitrotoluene is a versatile chemical intermediate widely utilized in the pharmaceutical and agrochemical industries.^{[1][2]} Its unique molecular structure, featuring a fluorine atom and a nitro group on a toluene ring, imparts desirable properties for the synthesis of complex organic molecules.^{[2][3][4]} However, these reactive functional groups also necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **4-Fluoro-3-nitrotoluene**, compiled from various safety data sheets and chemical supplier information, to ensure its safe use in research and development settings.

Physicochemical and Hazard Data

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following tables summarize the key quantitative data for **4-Fluoro-3-nitrotoluene**.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	446-11-7	[5]
Molecular Formula	C7H6FNO2	[3]
Molecular Weight	155.13 g/mol	[3]
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid	[6][7]
Melting Point	52-55 °C	
Boiling Point	97-98 °C at 3 mmHg	
Flash Point	110 °C (230 °F) - closed cup	

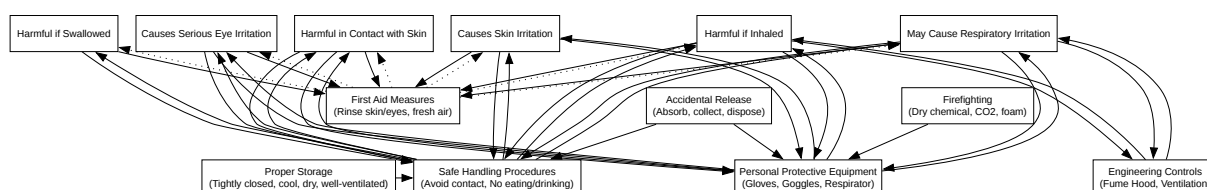
Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

(Source:[5][8][9])

Hazard Identification and Control

The primary hazards associated with **4-Fluoro-3-nitrotoluene** are its toxicity upon ingestion, skin contact, or inhalation, and its potential to cause skin, eye, and respiratory irritation.[3][5]



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Caption: Hazard Identification and Control Workflow for **4-Fluoro-3-nitrotoluene**.

Experimental Protocols: Safe Handling and Personal Protection

Adherence to strict experimental protocols is crucial when working with **4-Fluoro-3-nitrotoluene**. The following outlines the recommended procedures for safe handling and the use of personal protective equipment.

Engineering Controls

- Ventilation: All work with **4-Fluoro-3-nitrotoluene** should be conducted in a well-ventilated area.[5][8] A chemical fume hood is essential to minimize inhalation exposure.[10]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[10]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standard/Specification
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may be necessary where splashing is a risk.	OSHA 29 CFR 1910.133 or European Standard EN166.[5][10]
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.	Inspect gloves before use and dispose of contaminated gloves properly.[11]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[5]

Handling Procedures

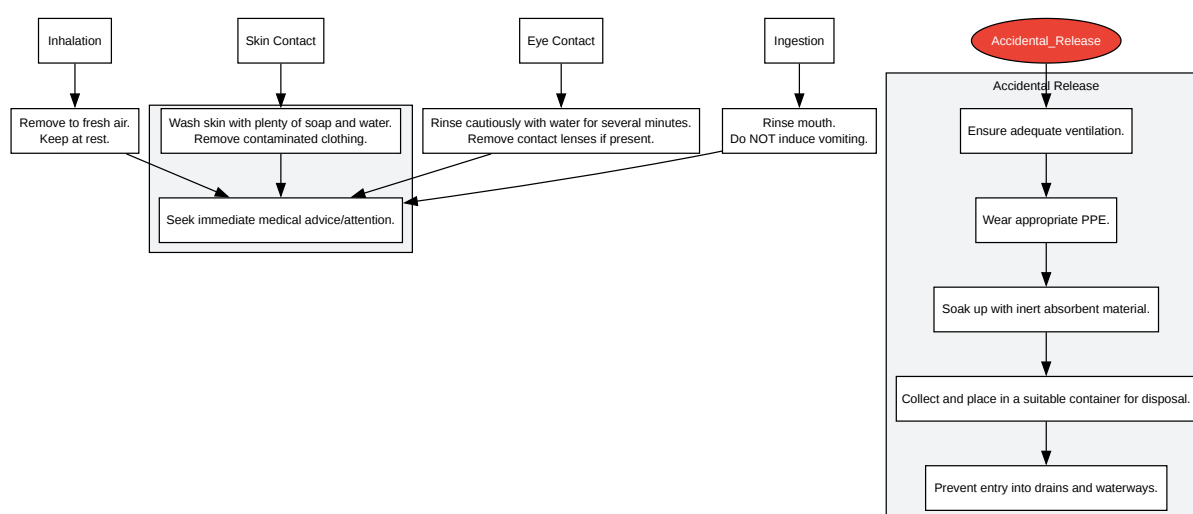
- Avoid all personal contact, including inhalation.[11]
- Wear protective gloves, protective clothing, and eye/face protection.[5][7]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[5][6]

Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8]
- Keep away from incompatible materials such as strong oxidizing agents.[5]
- Store locked up.[5]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is vital.



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Caption: Emergency Response Workflow for **4-Fluoro-3-nitrotoluene**.

First Aid Measures

- **Inhalation:** If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[5][6]

- **Skin Contact:** In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.[5] If skin irritation occurs, get medical advice/attention.[5] Remove and wash contaminated clothing before reuse.[5]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
- **Ingestion:** If swallowed, call a poison center or doctor immediately if you feel unwell. Rinse mouth.[5][6]

Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[8]
- **Specific Hazards:** Combustible material. Hazardous decomposition products include carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[5]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment.[5][8]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- **Methods for Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste.[5] Keep in suitable, closed containers for disposal.[5]

Stability and Reactivity

- **Stability:** Stable under normal storage conditions.[5]
- **Conditions to Avoid:** Incompatible products.[5]

- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[5]
- Hazardous Polymerization: Does not occur.[5]

Disposal Considerations

- Waste Disposal: Disposal of **4-Fluoro-3-nitrotoluene** and its containers must be in accordance with local, regional, and national regulations.[5] It should be disposed of at an approved waste disposal plant.[5][6] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet (SDS) or professional safety training. Always consult the most current SDS for **4-Fluoro-3-nitrotoluene** from your supplier before use and ensure all personnel are adequately trained in its safe handling.

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